

Application Notes and Protocols for the Synthesis of 1-Adamantylthiourea

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Compound of Interest

Compound Name: 1-Adamantylthiourea

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This document provides a detailed experimental protocol for the synthesis of **1-adamantylthiourea**, a valuable building block in medicinal chemistry. The adamantane cage is a key pharmacophore that can enhance the lipophilicity and metabolic stability of drug candidates.[1] Thiourea derivatives of adamantane have shown potential as antiviral agents and inhibitors of various enzymes.[2]

The protocol outlined below follows a reliable two-step synthesis pathway starting from the commercially available 1-aminoadamantane (amantadine). The process involves the formation of 1-adamantyl isothiocyanate, which is then converted to the target compound, **1-adamantylthiourea**.

Quantitative Data Summary

While specific quantitative data for the parent **1-adamantylthiourea** is not readily available in the compiled literature, the following table presents typical data for closely related N-substituted **1-adamantylthiourea** derivatives to provide an expected range for physical and spectroscopic properties.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Key ¹³ C NMR Signals (ppm)	Reference
1-(Adamantan-1-yl)-3-(3-chlorophenyl)thiourea	C ₁₇ H ₂₁ ClN ₂ S	320.88	Not Specified	Adamantane-C: 28.65, 35.90, 41.87, 50.25; C=S: 180.57	[3]
1-(Adamantan-1-yl)-3-(4-chlorophenyl)thiourea	C ₁₇ H ₂₁ ClN ₂ S	320.88	201-203	Adamantane-C: 28.65, 35.90, 41.87, 50.25; C=S: 180.57	[3]

Experimental Protocols

This section details the two-step experimental procedure for the synthesis of **1-adamantylthiourea**.

Part 1: Synthesis of 1-Adamantyl Isothiocyanate

This protocol is adapted from a procedure for the synthesis of various adamantyl isothiocyanates.[1]

Materials:

- 1-Adamantylamine (Amantadine)
- Ethanol
- Carbon Disulfide (CS₂)
- Triethylamine (Et₃N)
- Di-tert-butyl dicarbonate (Boc₂O)

- 4-(Dimethylamino)pyridine (DMAP)

Procedure:

- In a round-bottom flask, dissolve 1-adamantylamine in ethanol.
- To this solution, add carbon disulfide and triethylamine.
- Stir the mixture at room temperature for 30 minutes. During this time, the triethylammonium salt of adamantane-1-carbodithioic acid will form.
- Cool the reaction mixture to 0°C using an ice bath.
- Add di-tert-butyl dicarbonate (Boc₂O) and a catalytic amount of 4-(dimethylamino)pyridine (DMAP) to the cooled mixture.
- Allow the reaction to stir for 1 hour at room temperature.
- Remove the solvent under reduced pressure.
- The crude 1-adamantyl isothiocyanate can be purified by crystallization from ethanol or by column chromatography.

Part 2: Synthesis of 1-Adamantylthiourea from 1-Adamantyl Isothiocyanate

This is a general procedure for the conversion of an isothiocyanate to a thiourea.

Materials:

- 1-Adamantyl Isothiocyanate (from Part 1)
- Ammonia (aqueous solution, e.g., 28-30%)
- Ethanol

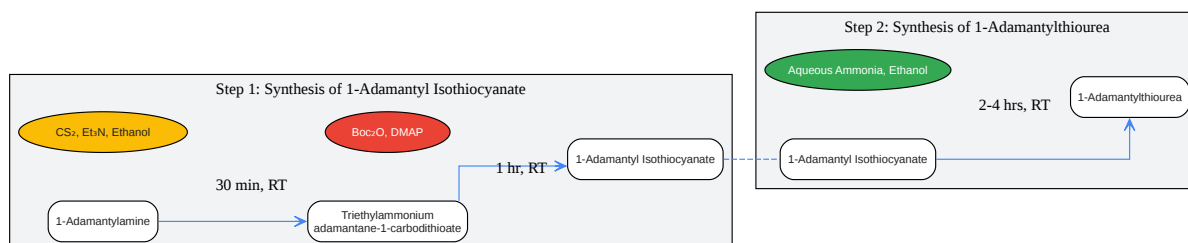
Procedure:

- Dissolve the purified 1-adamantyl isothiocyanate in ethanol in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add an excess of concentrated aqueous ammonia to the solution with stirring.
- Allow the reaction mixture to stir at room temperature for 2-4 hours, or until TLC analysis indicates the consumption of the starting isothiocyanate.
- If a precipitate forms, collect the solid by filtration. If no precipitate forms, remove the ethanol under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent such as ethanol or an ethanol/water mixture.

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the two-step synthesis of **1-adamantylthiourea** from 1-adamantylamine.

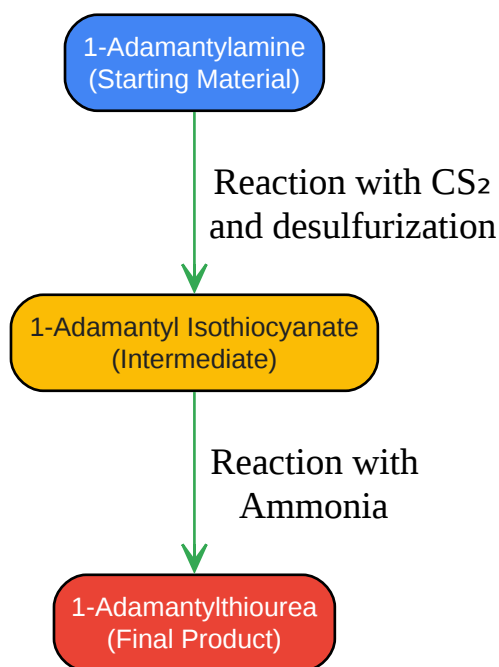


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Caption: Workflow for the synthesis of **1-Adamantylthiourea**.

Logical Relationship Diagram

The following diagram illustrates the relationship between the starting material, intermediate, and final product.



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Caption: Key stages in **1-Adamantylthiourea** synthesis.

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